

efficacy comparison Tralomethrin other insecticides Lepidoptera control

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tralomethrin

CAS No.: 66841-25-6

Cat. No.: S545695

Get Quote

Insecticide Efficacy Against Lepidoptera

The table below compares the efficacy of various insecticides against *Spodoptera littoralis* based on recent field studies, alongside available data for **Tralomethrin** [1] [2] [3].

Insecticide	Chemical Class	Reported Efficacy / Key Findings	Key Experimental Metrics
Emamectin Benzoate	Avermectin (Macrocyclic lactone)	Most effective ; over 80% pest control in field trials [2] [3].	Field efficacy trials on cotton crops over two consecutive seasons (2023-2024) [2] [3].
Lufenuron	Insect Growth Regulator (Chitin synthesis inhibitor)	High effectiveness ; second only to emamectin benzoate [2] [3].	Field efficacy trials on cotton crops over two consecutive seasons (2023-2024) [2] [3].
Cypermethrin	Synthetic Pyrethroid	Effective; showed additive or potentiating effects when mixed with emamectin benzoate [2] [3].	Field efficacy trials and assessment of joint action (additive/potential) in mixtures [2] [3].
Chlorpyrifos	Organophosphate	Effective; showed additive or potentiating effects	Field efficacy trials and assessment of joint action

Insecticide	Chemical Class	Reported Efficacy / Key Findings	Key Experimental Metrics
		when mixed with emamectin benzoate [2] [3].	(additive/potential) in mixtures [2] [3].
Spinosad	Spinosyn (Fermentation-derived)	Lower effectiveness; antagonistic effect when mixed with emamectin benzoate [2] [3].	Field efficacy trials and assessment of joint action (antagonistic) in mixtures [2] [3].
Tralomethrin	Synthetic Pyrethroid	Lacks specific efficacy data ; known for environmental degradation to Deltamethrin and high toxicity in aquatic environments [4] [1].	Not determined in current comparative studies.

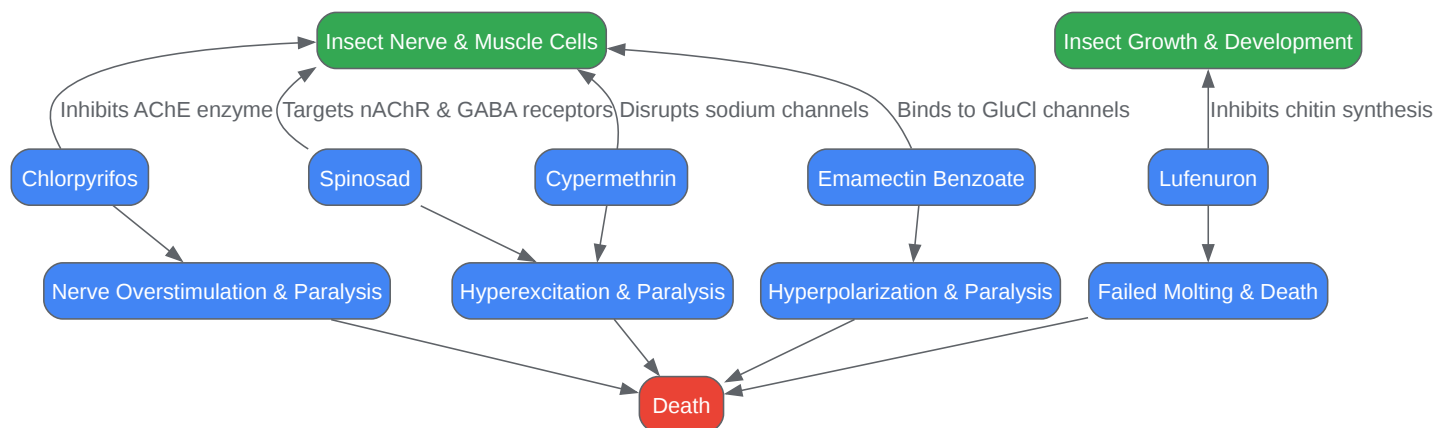
Key Experimental Protocols

The efficacy data in the table were generated using standardized entomological field research methods [2] [3]:

- Field Trial Design:** Experiments conducted on cotton crops over two consecutive growing seasons (2023-2024). Insecticides were applied at recommended concentrations, with mixtures involving emamectin benzoate at half the recommended rate.
- Efficacy Assessment:** Control effectiveness was calculated based on reduction of larval population counts before and after application.
- Enzyme Activity Analysis:** Mechanisms investigated by measuring changes in detoxification enzyme activity (alpha-esterase, beta-esterase, acetylcholinesterase, glutathione S-transferase) in larvae after insecticide treatment.

Insecticide Mechanisms of Action

The insecticides compared work through distinct molecular targets, which helps explain their efficacy and potential for mixture interactions [2] [5] [3]. The following diagram illustrates their primary modes of action.



[Click to download full resolution via product page](#)

Important Considerations for Tralomethrin

Available studies highlight two critical considerations for **Tralomethrin** that distinguish it from the other insecticides listed [4] [1]:

- **Analytical Chemistry Challenge:** Standard Gas Chromatographic (GC) multiresidue methods cannot distinguish between **Tralomethrin** and its degradation product, Deltamethrin. This complicates accurate determination of residue levels, as the "residue definition" for monitoring is still **Tralomethrin** itself [4].
- **Environmental Transformation and Toxicity:** **Tralomethrin** undergoes debromination in the environment, transforming into Deltamethrin. It is highly toxic to aquatic organisms, with a reported 96-h LC₅₀ of 0.0016 mg/L for rainbow trout. Advanced oxidation processes can degrade it into less toxic products [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Advanced oxidation processes for the degradation of ... [sciencedirect.com]
2. Comparative Toxicological Effects of Insecticides and Their ... [mdpi.com]
3. Comparative Toxicological Effects of Insecticides and Their ... [pubmed.ncbi.nlm.nih.gov]
4. What are we determining using gas chromatographic ... [sciencedirect.com]
5. Global Insights on Insecticide Use in Forest Systems [link.springer.com]

To cite this document: Smolecule. [efficacy comparison Tralomethrin other insecticides Lepidoptera control]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b545695#efficacy-comparison-tralomethrin-other-insecticides-lepidoptera-control>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com